

improving reproducibility of N6-Furfuryl-2-aminoadenosine experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N6-Furfuryl-2-aminoadenosine

Cat. No.: B3256301

[Get Quote](#)

Technical Support Center: N6-Furfuryl-2-aminoadenosine

This guide provides researchers, scientists, and drug development professionals with essential information to improve the reproducibility of experiments involving **N6-Furfuryl-2-aminoadenosine**. It includes frequently asked questions, detailed experimental protocols, and a troubleshooting guide to address common challenges.

Frequently Asked Questions (FAQs)

Q1: What is **N6-Furfuryl-2-aminoadenosine**?

A1: **N6-Furfuryl-2-aminoadenosine** is a purine nucleoside analogue.^{[1][2]} Compounds in this class are often investigated for their potential antitumor activity, which may involve mechanisms like inhibiting DNA synthesis and inducing apoptosis.^{[1][2][3]} It is structurally related to Kinetin (N6-furfuryladenine), a cytokinin plant hormone also studied for its effects on human cells.^{[4][5]}

Q2: What are the primary cellular targets of **N6-Furfuryl-2-aminoadenosine**?

A2: As a substituted adenosine analogue, **N6-Furfuryl-2-aminoadenosine** is predicted to interact with adenosine receptors (A1, A2A, A2B, A3).^{[6][7]} The specific binding affinities for each receptor subtype would need to be determined experimentally. The A1 adenosine

receptor, which has a high affinity for adenosine, is widely distributed in various tissues and often couples to inhibitory G proteins (Gi/o).[\[6\]](#)[\[7\]](#)

Q3: What are the key physical and chemical properties I should be aware of?

A3: While specific data for **N6-Furfuryl-2-aminoadenosine** is limited, related compounds like Kinetin offer important clues. Researchers should anticipate potential solubility challenges. Kinetin is practically insoluble in water but soluble in strong acids and alkalis.[\[4\]](#)[\[8\]](#) It is crucial to determine the optimal solvent for your specific stock concentration and experimental buffer to avoid precipitation.

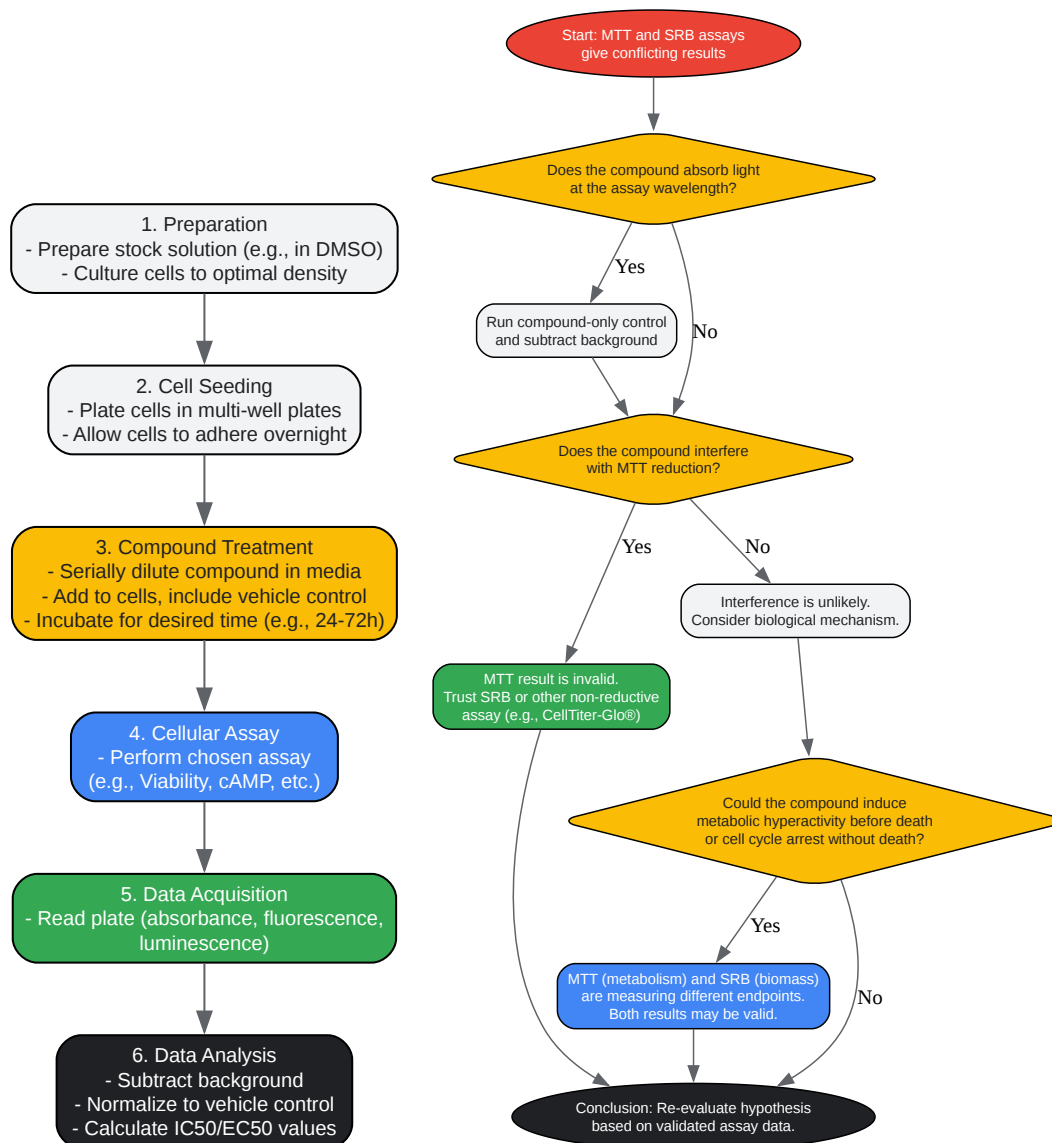
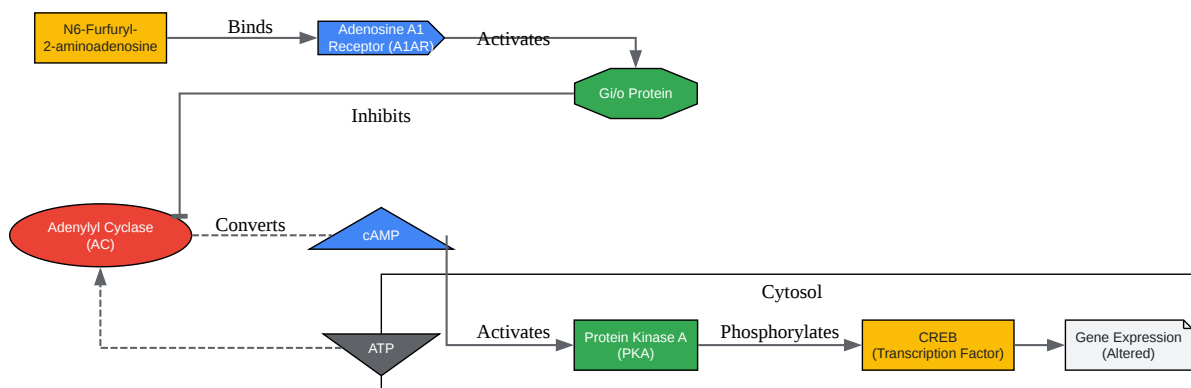
Data Presentation: Physicochemical Properties of Related Compounds

Property	Kinetin (N6-furfuryladenine)	Notes for N6-Furfuryl-2-aminoadenosine
Molecular Formula	C ₁₀ H ₉ N ₅ O [8]	C ₁₅ H ₁₈ N ₆ O ₄
Molecular Weight	215.21 g/mol [8]	346.34 g/mol
Solubility	Practically insoluble in water; Soluble in strong acids/alkalis. [4] [8]	Expect low aqueous solubility. Test DMSO, ethanol, or dilute acidic/basic solutions for stock preparation.
Storage	Store at room temperature as a solid. [9]	Store stock solutions at -20°C or -80°C to prevent degradation. [9]

Signaling Pathways and Experimental Workflows

Predicted Signaling Pathway via Adenosine A1 Receptor

Activation of the A1 adenosine receptor (A1AR) typically initiates an inhibitory signaling cascade. The diagram below illustrates the canonical pathway.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N6-Furfuryl-2-aminoadenosine | NanoAxis LLC [nanoaxisllc.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Metabolism and metabolic actions of 6-methylpurine and 2-fluoroadenine in human cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. sureshrattan.com [sureshrattan.com]
- 5. Development and Evaluation of Solid Lipid Nanoparticles of N-6-Furfuryl Adenine for Prevention of Photoaging - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. A1 Adenosine Receptor Activation Modulates Central Nervous System Development and Repair - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Adenosine Receptors: Expression, Function and Regulation - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Kinetin | C₁₀H₉N₅O | CID 3830 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [improving reproducibility of N6-Furfuryl-2-aminoadenosine experiments]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3256301#improving-reproducibility-of-n6-furfuryl-2-aminoadenosine-experiments>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com